

Vaborbactam In Vitro Assays: Technical Support Center

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Compound of Interest

Compound Name: Vaborbactam
CAS No.: 1575712-03-6
Cat. No.: B8068821

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Welcome to the technical support center for **vaborbactam** in vitro assays. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) to overcome common challenges encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **vaborbactam** and how does it work?

A1: **Vaborbactam** is a cyclic boronic acid-based β -lactamase inhibitor.^[1] It does not possess intrinsic antibacterial activity but functions by protecting β -lactam antibiotics, such as meropenem, from degradation by serine β -lactamases.^{[1][2]} **Vaborbactam** is particularly potent against Ambler class A and class C β -lactamases, including *Klebsiella pneumoniae* carbapenemase (KPC).^{[1][3]} By inhibiting these enzymes, **vaborbactam** restores the efficacy of meropenem against many carbapenem-resistant Enterobacteriaceae (CRE).^[1]

Q2: I am having trouble dissolving **vaborbactam** for my assay. What solvents are recommended?

A2: **Vaborbactam** is supplied as a crystalline solid. For stock solutions, organic solvents such as dimethyl sulfoxide (DMSO) and dimethylformamide (DMF) can be used, with a solubility of approximately 20 mg/mL.[4] It is also soluble in ethanol at about 10 mg/mL.[4] For biological assays, it is recommended to prepare aqueous solutions. **Vaborbactam** can be dissolved directly in aqueous buffers like PBS (pH 7.2), where its solubility is approximately 2 mg/mL.[4] It is also soluble in water at 5.26 mg/mL, though ultrasonic assistance may be needed.[5] When using organic solvents for initial stock solutions, ensure the final concentration of the solvent in the assay is insignificant to avoid physiological effects.[4]

Q3: How stable is **vaborbactam** in solution?

A3: Aqueous solutions of **vaborbactam** are not recommended for storage for more than one day.[4] For longer-term storage, it is advisable to prepare fresh solutions. In polyvinyl chloride (PVC) bags and elastomeric pumps, meropenem/**vaborbactam** solutions are stable for up to 12 hours at room temperature and up to 120 hours when refrigerated.[6]

Q4: I am observing variability in my β -lactamase inhibition assay results. What could be the cause?

A4: Variability in β -lactamase inhibition assays can stem from several factors. **Vaborbactam** acts as a two-step tight-binding inhibitor, and its binding kinetics can differ significantly between enzymes.[7] For instance, the inactivation and dissociation rates of **vaborbactam** for KPC-2 are substantially lower than for CTX-M-15, leading to a significant difference in binding affinity.[7] Ensure that your experimental conditions, including enzyme and inhibitor concentrations, and incubation times, are consistent and optimized for the specific β -lactamase being studied. The stoichiometry of inhibition can also vary; for example, **vaborbactam** inhibits KPC-2 at a 1:1 ratio, while other class A and C enzymes may require higher ratios.[3]

Q5: What is the spectrum of activity for **vaborbactam**?

A5: **Vaborbactam** is a broad-spectrum inhibitor of serine β -lactamases, including class A (like KPC, CTX-M, SHV, and TEM) and class C (such as P99, MIR, and FOX) enzymes.[1][8][9] However, it does not inhibit class B metallo- β -lactamases (MBLs) or class D carbapenemases like OXA-48.[3][9][10]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpectedly high Minimum Inhibitory Concentrations (MICs) in susceptibility testing.	1. Inappropriate testing methodology. 2. Presence of non-susceptible β -lactamases (e.g., MBLs, OXA-type). 3. Other resistance mechanisms in the test organism (e.g., porin mutations, efflux pumps).[8] [11]	1. Ensure adherence to CLSI or EUCAST guidelines for broth microdilution, agar dilution, or disk diffusion. For MIC-based methods, use a fixed vaborbactam concentration of 8 μ g/mL.[12] 2. Characterize the β -lactamases produced by the test strain. Vaborbactam is not effective against class B or D carbapenemases.[9] 3. Consider whole-genome sequencing to identify other resistance mechanisms that may reduce susceptibility.
Precipitation observed in the assay medium.	1. Poor solubility of vaborbactam at the desired concentration. 2. Incompatibility with other components in the medium.	1. Review the solubility data and consider using a different solvent system or adjusting the pH. For aqueous solutions, do not exceed the recommended solubility limits.[4] 2. Check for physical compatibility with all components of your assay medium. Vaborbactam, in combination with meropenem, has shown physical incompatibility with certain intravenous drugs.[13]
Inconsistent enzyme kinetics data.	1. Sub-optimal assay conditions. 2. Instability of the enzyme or inhibitor. 3. Incorrect determination of kinetic parameters.	1. Optimize buffer conditions, pH, and temperature for the specific enzyme. 2. Prepare fresh solutions of vaborbactam and the enzyme for each experiment.[4] 3. Vaborbactam

can exhibit complex binding kinetics. Ensure you are using the appropriate kinetic models for data analysis. It may not always be possible to independently determine K and k2 values.[3]

Difficulty in interpreting susceptibility test results.

1. Lack of familiarity with interpretive criteria. 2. Bimodal distribution of MIC data for certain quality control strains.

1. Refer to the latest FDA, CLSI, and EUCAST breakpoints for meropenem-vaborbactam.[12][14] 2. Be aware that for some QC strains, like K. pneumoniae ATCC BAA-1705, a wider QC range may be approved due to bimodal data distributions.[15]

Quantitative Data Summary

Table 1: Solubility of **Vaborbactam**

Solvent	Approximate Solubility	Reference
DMSO	20 mg/mL	[4]
DMF	20 mg/mL	[4]
Ethanol	10 mg/mL	[4]
PBS (pH 7.2)	2 mg/mL	[4]
Water	5.26 mg/mL (ultrasonication may be required)	[5]

Table 2: **Vaborbactam** Inhibition Constants (Ki) for Various β -Lactamases

Enzyme Class	Enzyme	Ki (nM)	Reference
Class A	KPC-2	29 - 110	[4]
Class A	KPC-3	22 - 180	[3]
Class A	SME-2	42	[3]
Class A	CTX-M-15	21 - 1040	[3]
Class C	AmpC	29 - 110	[4]
Class D	OXA-48	14,000 ± 5,000	[3]
Class D	OXA-23	66,000 ± 11,000	[3]

Table 3: Meropenem-**Vaborbactam** MIC50 and MIC90 for KPC-positive Enterobacteriaceae

Organism	Meropenem MIC50 (µg/mL)	Meropenem MIC90 (µg/mL)	Meropenem - Vaborbactam MIC50 (µg/mL)	Meropenem - Vaborbactam MIC90 (µg/mL)	Reference
All KPC- positive Enterobacteri- aceae	32	>32	0.06	1	[16]

Experimental Protocols

Protocol 1: Broth Microdilution MIC Susceptibility Testing for Meropenem-**Vaborbactam**

This protocol is based on CLSI guidelines.

- Preparation of **Vaborbactam** Solution: Prepare a stock solution of **vaborbactam** in a suitable solvent (e.g., water or DMSO). Further dilute in cation-adjusted Mueller-Hinton broth (CAMHB) to achieve a constant concentration of 8 µg/mL in all wells of the microtiter plate.

- Preparation of Meropenem Serial Dilutions: Prepare a stock solution of meropenem. Perform two-fold serial dilutions of meropenem in CAMHB containing the fixed 8 µg/mL of **vaborbactam** to achieve the desired final concentration range (e.g., 0.03/8 to 32/8 µg/mL).
- Inoculum Preparation: Prepare a bacterial inoculum suspension equivalent to a 0.5 McFarland standard. Dilute the suspension in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well.
- Inoculation: Inoculate each well of the microtiter plate containing the meropenem-**vaborbactam** dilutions with the bacterial suspension. Include a growth control well (no antibiotic) and a sterility control well (no bacteria).
- Incubation: Incubate the plates at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.
- Reading Results: The MIC is the lowest concentration of meropenem (in the presence of 8 µg/mL **vaborbactam**) that completely inhibits visible bacterial growth.
- Quality Control: Test appropriate ATCC quality control strains with known MIC ranges in parallel.[\[15\]](#)

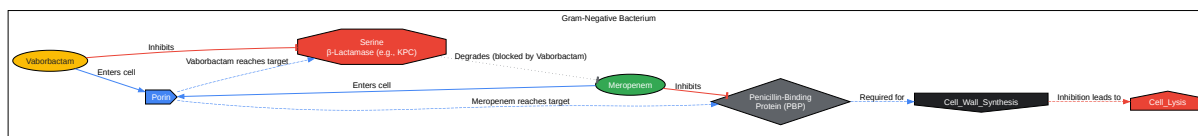
Protocol 2: β -Lactamase Inhibition Assay

This protocol provides a general framework for assessing **vaborbactam**'s inhibitory activity.

- Reagents and Buffers:
 - Purified β -lactamase enzyme.
 - **Vaborbactam** stock solution.
 - Chromogenic β -lactam substrate (e.g., nitrocefin).
 - Assay buffer (e.g., 50 mM sodium phosphate buffer, pH 7.0).
- Enzyme and Inhibitor Pre-incubation: In a microtiter plate, add a fixed concentration of the β -lactamase enzyme to varying concentrations of **vaborbactam**. Allow the enzyme and inhibitor to pre-incubate for a defined period (e.g., 10-30 minutes) at a controlled temperature (e.g., 25°C or 37°C).

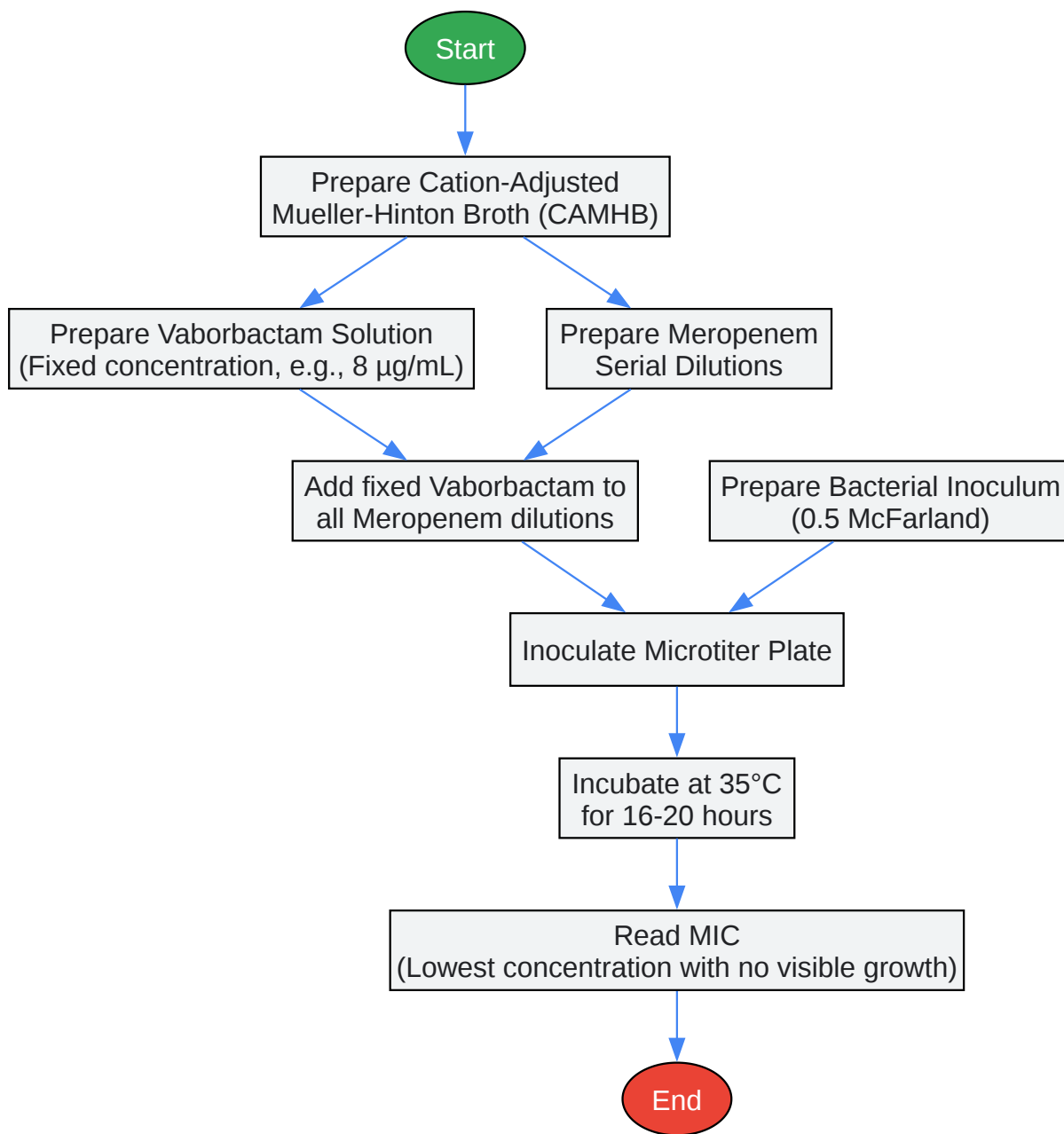
- Initiation of Reaction: Initiate the enzymatic reaction by adding the chromogenic substrate to each well.
- Measurement of Activity: Monitor the hydrolysis of the substrate by measuring the change in absorbance over time using a spectrophotometer at the appropriate wavelength for the substrate (e.g., 486 nm for nitrocefin).
- Data Analysis:
 - Determine the initial velocity of the reaction for each **vaborbactam** concentration.
 - Calculate the percent inhibition relative to the uninhibited control.
 - Determine the IC₅₀ value by plotting the percent inhibition against the logarithm of the **vaborbactam** concentration and fitting the data to a suitable dose-response curve.
 - For detailed kinetic analysis (e.g., determination of K_i , k_{on} , k_{off}), more complex experimental designs and data analysis models are required, as described in specialized literature.^{[3][7]}

Visualizations



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Caption: Mechanism of action of meropenem and **vaborbactam**.



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Caption: Workflow for MIC susceptibility testing of meropenem-**vaborbactam**.

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